Reactivity Profile: 4-Chloro-2,3-Difluorobenzyl Alcohol

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Compound of Interest

Compound Name:	*4-CHLORO-2,3-DIFLUOROBENZYL ALCOHOL*
CAS No.:	*1805647-55-5*
Cat. No.:	*B1459735*

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Technical Guide for Medicinal Chemistry & Process Development[1][2]

Executive Summary: The Fluorinated Scaffold

4-Chloro-2,3-difluorobenzyl alcohol (CAS: 1264198-83-7) represents a "privileged scaffold" in modern drug discovery.[2] Unlike its mono-fluorinated analogs, the 2,3-difluoro substitution pattern confers unique metabolic stability by blocking the metabolically labile ortho and meta positions relative to the benzylic linker.[2]

This guide details the reactivity of this molecule, treating it not merely as a substrate but as a bifunctional building block. It possesses two distinct reactive handles:[2]

- The Benzylic Alcohol (

  ): A versatile anchor for nucleophilic attachment or oxidation.[2]
- The Aryl Chloride (

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): A latent handle for palladium-catalyzed cross-coupling, electronically activated by the adjacent fluorine atoms.[2]

Electronic Structure & Reactivity Analysis[2]

The "Fluorine Effect" (2,3-Substitution)

The presence of fluorine atoms at the 2 and 3 positions creates a highly electron-deficient aromatic ring (

-acidic).[2]

- Inductive Withdrawal (-I): Both fluorines exert strong electron withdrawal, significantly lowering the electron density of the ring.[2] This makes the benzylic protons more acidic and the ring susceptible to nucleophilic attack (though less so than 2,4- or 2,6-isomers).[2]
- Metabolic Blocking: The C2 and C3 positions are common sites for Cytochrome P450 oxidation.[2] Fluorination here effectively "metabolic proofs" this edge of the molecule.[2]

The 4-Chloro Handle

In a standard benzene ring, an aryl chloride is often inert to oxidative addition by Palladium(0) without specialized ligands.[2] However, in this scaffold, the 3-Fluoro substituent (ortho to the chlorine) activates the C-Cl bond via inductive withdrawal, lowering the bond dissociation energy and facilitating oxidative addition.[2] This allows the 4-Cl position to participate in Suzuki, Sonogashira, or Buchwald-Hartwig couplings under milder conditions than non-fluorinated aryl chlorides.

Core Reactivity Pathways[2]

Pathway A: Benzylic Activation (Nucleophilic Substitution)

The primary alcohol is the most accessible handle.[2] It is rarely used directly but is converted into an electrophile (Halide or Sulfonate) to alkylate amines or phenols (common in kinase inhibitor synthesis).[2]

- Preferred Method: Conversion to Benzyl Bromide using

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or

.[2]

- Why: The bromide is a superior leaving group to the chloride and avoids the instability issues of iodides.[2]
- Causality: The electron-deficient ring destabilizes any developing carbocation at the benzylic position (

  unlikely).[2] Therefore, reactions proceed strictly via

  mechanisms, requiring strong nucleophiles and good leaving groups.[2]

Pathway B: Metal-Catalyzed Cross-Coupling

The 4-Cl position serves as the site for expanding molecular complexity.[2]

- Sequence Logic: It is generally strategic to perform the Benzylic Functionalization (Pathway A)before the Cross-Coupling (Pathway B).[2]
- Reasoning: Pd-catalysts can be sensitive to free alcohols (coordination) or benzylic halides (oxidative addition into the benzylic-X bond).[2] If the alcohol is preserved, it requires protection (e.g., TBS ether) before coupling.[2]

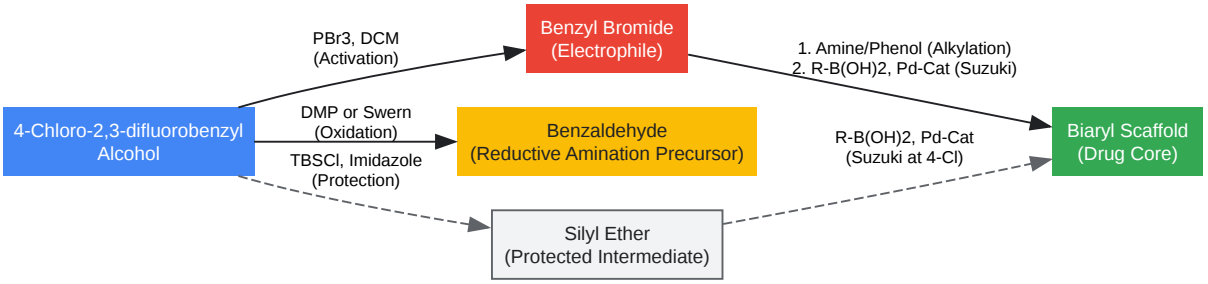
Pathway C: Oxidation

The alcohol can be oxidized to the corresponding 4-chloro-2,3-difluorobenzaldehyde or benzoic acid.[2]

- Reagents: Dess-Martin Periodinane (DMP) or Swern Oxidation are preferred over Chromium reagents to avoid over-oxidation and heavy metal contamination.[2]

Visualizing the Reaction Network

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Caption: Logical flow of functionalization. The primary pathway (Solid Lines) involves benzylic activation followed by coupling.[2] Dashed lines indicate protection strategies.

Detailed Experimental Protocols

Protocol 1: Synthesis of 4-Chloro-2,3-difluorobenzyl Bromide

This protocol converts the alcohol into a highly reactive electrophile for drug conjugation.[2]

Reagents:

- Substrate: **4-Chloro-2,3-difluorobenzyl alcohol** (1.0 equiv)[2]
- Reagent: Phosphorus Tribromide (

) (0.4 equiv)[2]
- Solvent: Dichloromethane (DCM) (Anhydrous)[2]

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with the alcohol and anhydrous DCM (0.2 M concentration) under Nitrogen atmosphere. Cool to 0°C.[2]
- Addition: Add

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dropwise over 10 minutes. Note: The stoichiometry is 0.33 equiv theoretically, but 0.4 ensures full conversion.

- Reaction: Stir at 0°C for 30 minutes, then warm to room temperature for 2 hours.
- Self-Validation (TLC/LCMS):
  - TLC:[2] Stain with

    .[2] The product (bromide) will be less polar (higher

) than the starting alcohol.[2]
  - LCMS:[2] Look for the disappearance of the alcohol peak (often ionizes poorly) and appearance of the bromide (distinctive 4-Cl/Br isotope pattern).[2]
- Workup: Quench carefully with saturated

  (gas evolution!). Extract with DCM, dry over

  , and concentrate.[2]
- Storage: The product is a lachrymator and potentially unstable.[2] Store at -20°C.

Protocol 2: Suzuki-Miyaura Coupling at C4

This protocol utilizes the 4-Cl handle to attach a biaryl motif.[2]

Reagents:

- Substrate: 4-Chloro-2,3-difluorobenzyl derivative (e.g., the protected ether or alkylated product) (1.0 equiv)[2]
- Coupling Partner: Aryl Boronic Acid (1.2 equiv)[2]
- Catalyst:

  (0.05 equiv) or

  /XPhos for difficult substrates.[2]

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- Base:

  (2.0 equiv)[2]

- Solvent: 1,4-Dioxane / Water (4:1 ratio)[2]

Step-by-Step Methodology:

- Degassing: Combine solvent, base, and boronic acid in a reaction vial. Sparge with Nitrogen for 15 minutes. Critical Step: Oxygen inhibits the Pd(0) cycle.[2]
- Addition: Add the aryl chloride substrate and the Pd-catalyst.
- Reaction: Heat to 90°C for 4-12 hours.
- Causality: The high temperature is required to force the oxidative addition into the aryl-chloride bond, which is stronger than aryl-bromide. The 2,3-difluoro substitution assists this by pulling electron density from the C-Cl bond.[2]
- Self-Validation:
  - NMR: Monitor the disappearance of the doublet/triplet signals corresponding to the protons adjacent to the chlorine.[2]
  - Workup: Filter through Celite to remove Palladium black before extraction.[2]

Quantitative Data Summary

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Property	Value / Description	Implication for Research
Molecular Weight	178.56 g/mol	Fragment-based drug design compliant.[2]
ClogP	~2.1 (Estimated)	Moderate lipophilicity; good membrane permeability.[2]
H-Bond Donors	1 (Alcohol)	Direct binding interaction capability.[2]
Electronic Nature	Electron Deficient (-acid)	Deactivated for ; Activated for or Oxidative Addition.[2]
Leaving Group Ability	Cl (Poor) vs. Br (Good)	Requires activation (Br) for alkylation; Catalyst for Cl displacement.[2]

Safety & Handling (E-E-A-T)

- HF Generation: In the event of thermal decomposition or combustion, this molecule will release Hydrogen Fluoride (HF) and Hydrogen Chloride (HCl).[2] Standard fire-fighting protocols must include breathing apparatus.
- Lachrymator Potential: Benzyl halides derived from this alcohol are potent lachrymators (tear gas agents).[2] All reactions involving the bromide/chloride derivative must be performed in a fume hood.[2]
- Skin Absorption: Fluorinated aromatics can have enhanced skin permeability.[2] Double-gloving (Nitrile) is recommended.[2]

References

- Synthesis of Fluorinated Benzyl Halides: Title: "Preparation of fluorobenzyl derivatives" Source:[1][2] European Patent EP1114809A1 URL:[2] Relevance: Details the conversion of fluorobenzyl alcohols to halides and subsequent nucleophilic substitutions.

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- Suzuki Coupling Mechanisms: Title: "Suzuki-Miyaura Cross-Coupling Reaction: Mechanism and Protocols" Source:[2] Fisher Scientific Technical Guide URL:[Link] Relevance: Provides the foundational catalytic cycles and solvent choices for aryl chloride couplings.[2]

- Electronic Effects in Polyfluorinated Aromatics: Title: "The 4-(tert-Butyldiphenylsiloxy)-3-fluorobenzyl Group: A New Alcohol Protecting Group" Source:[2] PMC - National Institutes of Health (NIH) URL:[2][Link] Relevance: Discusses the electronic influence of fluorine ortho to benzylic centers and stability patterns.

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Sources

- 1. EP1114809A1 - Process for the preparation of fluorobenzyl derivatives - Google Patents [patents.google.com]
- 2. Suzuki-Miyaura Cross-Coupling Reaction [fishersci.co.uk]
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